

An In-depth Technical Guide to the Safe Handling of Halogenated Indanones

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Compound of Interest

Compound Name: 5-Chloro-7-fluoro-1-indanone

Cat. No.: B2687087

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A Note on Chemical Specificity: This guide addresses the safety and handling of halogenated indanones, a class of compounds significant in pharmaceutical research and organic synthesis. The specific compound "**5-Chloro-7-fluoro-1-indanone**" is not readily found in commercial or chemical literature databases. Therefore, this document will focus on the well-documented safety protocols for two closely related and representative compounds: 5-Chloro-1-indanone and 5-Fluoro-1-indanone. The principles and procedures outlined here are based on their known properties and hazards and provide a robust framework for handling other similar halogenated indanone derivatives.

Section 1: Compound Identification and Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is foundational to its safe handling. Halogenated indanones are typically crystalline solids at room temperature with limited water solubility.^[1] Below is a summary of key properties for our representative compounds.

Property	5-Chloro-1-indanone	5-Fluoro-1-indanone
Appearance	Off-white to light yellow solid/powder.[2]	White to yellow crystalline powder/solid.
Molecular Formula	C ₉ H ₇ ClO[2]	C ₉ H ₇ FO[1]
Molecular Weight	166.61 g/mol [2]	150.15 g/mol [1]
CAS Number	42348-86-7[2]	700-84-5[1]
Melting Point	93 - 98 °C[2]	35 - 40 °C[1]
Boiling Point	124 - 125 °C[2]	113 - 114 °C[1]
Solubility	Insoluble in water.[1]	Insoluble in water.[1]

Section 2: Hazard Identification and GHS Classification

Both 5-Chloro-1-indanone and 5-Fluoro-1-indanone are classified as hazardous substances.[3]
[4] The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The toxicological properties of these substances have not been fully investigated, warranting a cautious approach.[5]

GHS Hazard Statements:

GHS Classification	5-Chloro-1-indanone	5-Fluoro-1-indanone
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)[6]	Category 4 (Harmful if swallowed)[3]
Acute Toxicity, Dermal	Category 4 (Harmful in contact with skin)[6]	Category 4 (Harmful in contact with skin)[3]
Acute Toxicity, Inhalation	Category 4 (Harmful if inhaled)[6]	Category 4 (Harmful if inhaled)[3]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[2]	Category 2 (Causes skin irritation)[3]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)[2]	Category 2A (Causes serious eye irritation)[3]
Specific target organ toxicity	Category 3 (May cause respiratory irritation)[2]	Category 3 (May cause respiratory irritation)[3]

The "Warning" signal word is appropriate for both compounds based on their GHS classifications.[3][6]

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure to halogenated indanones, a combination of engineering controls and personal protective equipment is essential.

Engineering Controls

- Ventilation: All work with these compounds should be conducted in a well-ventilated area. A chemical fume hood is the preferred engineering control to minimize inhalation of dust or vapors.[5]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[5\]](#)
- Skin Protection:
 - Gloves: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure. [\[2\]](#)[\[3\]](#) Gloves should be inspected before use and disposed of properly after handling the material.[\[3\]](#)
 - Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[\[5\]](#)
- Respiratory Protection: For nuisance exposures or if engineering controls are not sufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[3\]](#)[\[5\]](#)

Section 4: Safe Handling and Storage

Handling

- Wash hands thoroughly after handling the material and before eating, drinking, or smoking. [\[5\]](#)
- Avoid breathing dust, vapor, mist, or gas.[\[5\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Use with adequate ventilation.[\[5\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep the container tightly closed.[\[5\]](#)
- Protect from direct sunlight and high temperatures.[\[5\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[\[2\]](#)[\[5\]](#)

Section 5: Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#) Seek medical attention.[\[5\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[5\]](#) Get medical aid if irritation develops or persists.[\[5\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately.[\[5\]](#) If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[\[5\]](#) Get medical aid.[\[5\]](#)
- Ingestion: Do not induce vomiting.[\[5\]](#) If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[\[5\]](#) Never give anything by mouth to an unconscious person.[\[5\]](#) Get medical aid.[\[5\]](#)

Accidental Release

- Spills/Leaks: Vacuum or sweep up the material and place it into a suitable disposal container.[\[5\]](#) Clean up spills immediately, observing precautions in the Protective Equipment section.[\[5\]](#)

Section 6: Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[\[5\]](#)
- Conditions to Avoid: High temperatures, incompatible materials, and light.[\[5\]](#)
- Incompatibilities with Other Materials: Strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[\[5\]](#)
- Hazardous Decomposition Products: Hydrogen chloride, carbon monoxide, and carbon dioxide.[\[5\]](#)
- Hazardous Polymerization: Will not occur.[\[5\]](#)

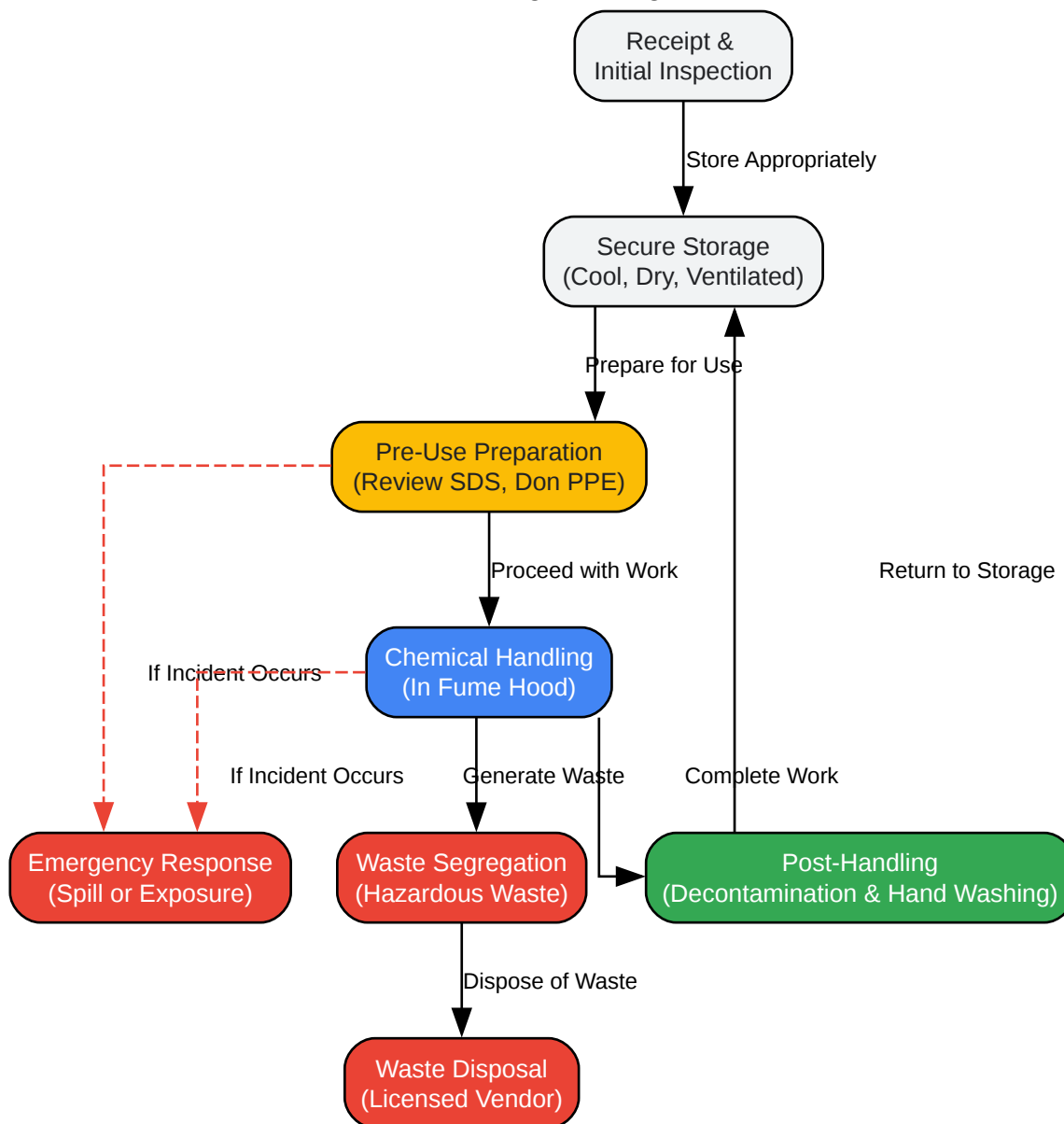
Section 7: Disposal Considerations

Waste containing 5-Chloro-1-indanone or 5-Fluoro-1-indanone must be treated as hazardous waste.^[8]

- Waste Identification: Segregate waste containing these compounds from other laboratory waste streams.^[8]
- Container Management: Collect waste in a designated, compatible, and clearly labeled hazardous waste container.^[8] The container must have a secure, leak-proof cap.^[8]
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name, and an indication of the associated hazards.^[8]
- Disposal: Do not dispose of down the drain or in regular trash.^[8] Arrange for disposal by a licensed professional waste disposal service.^{[3][8]}

Section 8: Safe Handling Workflow

Workflow for Safe Handling of Halogenated Indanones



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Caption: Logical workflow for the safe handling of halogenated indanones.

Section 9: References

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